

Essential Safety and Logistical Information for Handling Titanium(IV) Iodide

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Compound of Interest

Compound Name: Titanium(IV) iodide

Cat. No.: B1583315

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This document provides critical, immediate safety and logistical information for the handling of **Titanium(IV) iodide** (TiI₄). Adherence to these procedures is essential for ensuring laboratory safety and experimental success.

Hazard Identification and Immediate Precautions

Titanium(IV) iodide is a corrosive solid that is highly sensitive to air, moisture, and light.^{[1][2]} It reacts violently with water to produce hydrogen iodide (HI) and titanium dioxide (TiO₂), both of which are hazardous.^[4] Inhalation of TiI₄ dust or its hydrolysis products can cause severe respiratory tract irritation and burns.^{[5][6][7]} Direct contact with skin or eyes will result in severe burns.^{[5][8]}

Hazard Statement	GHS Classification
H314: Causes severe skin burns and eye damage.	Skin Corrosion/Irritation, Category 1B; Serious Eye Damage/Eye Irritation, Category 1
Reacts with water.	-
Air, moisture, and light sensitive.	-

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **Titanium(IV) iodide**.

PPE Item	Specification
Eye Protection	Chemical splash goggles and a face shield.
Hand Protection	Nitrile gloves worn under neoprene or butyl rubber gloves.
Body Protection	A flame-resistant lab coat (e.g., Nomex) worn over long-sleeved clothing and long pants.
Footwear	Closed-toe, chemical-resistant shoes.
Respiratory Protection	A NIOSH-approved respirator with cartridges suitable for acid gases and particulates should be readily available in case of exposure or if working outside of a glovebox or fume hood.

Quantitative Safety Data

While specific occupational exposure limits for **Titanium(IV) iodide** have not been established, the limits for its components and hydrolysis products should be considered.

Substance	CAS Number	OSHA PEL	ACGIH TLV	NIOSH REL	IDLH
Iodine	7553-56-2	C 0.1 ppm (1 mg/m ³)	TWA 0.01 ppm (inhalable fraction and vapor); STEL 0.1 ppm (vapor)	C 0.1 ppm (1 mg/m ³)	2 ppm
Titanium Dioxide	13463-67-7	TWA 15 mg/m ³ (total dust)	TWA 10 mg/m ³	TWA 2.4 mg/m ³ (fine); 0.3 mg/m ³ (ultrafine)	5000 mg/m ³
Hydrogen Iodide	10034-85-2	-	C 0.5 ppm	-	50 ppm

C: Ceiling limit; TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; IDLH: Immediately Dangerous to Life or Health.

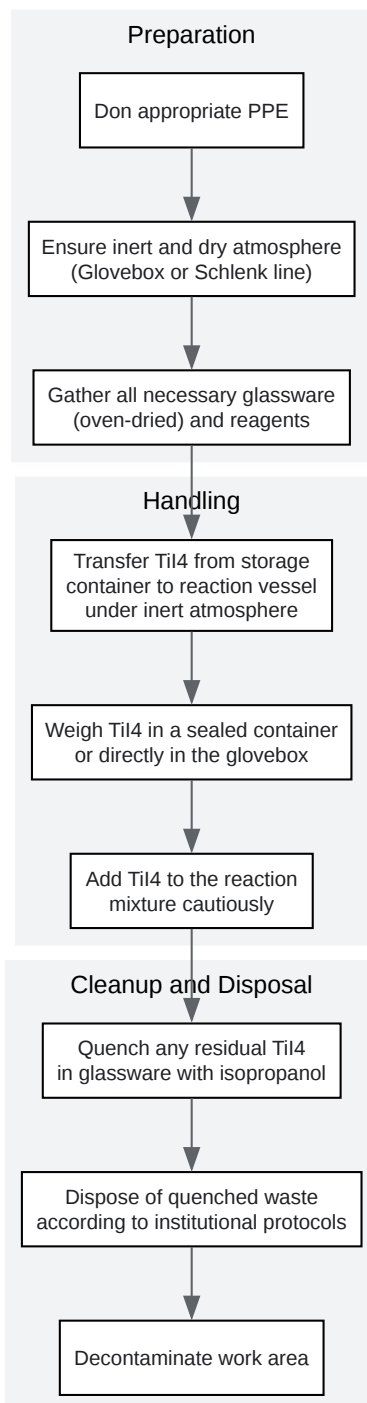
Operational Plan: Handling and Storage

Storage:

- Store **Titanium(IV) iodide** in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).
- The storage area should be a cool, dry, well-ventilated location, away from sources of moisture, light, and incompatible materials such as strong oxidizing agents.[\[2\]](#)
- A dedicated, clearly labeled storage cabinet for reactive solids is recommended.

Handling Workflow:

Workflow for Handling Titanium(IV) Iodide



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Caption: A logical workflow for the safe handling of **Titanium(IV) iodide**.

Experimental Protocol: Example of a Pinacol Coupling Reaction

This protocol is an example of a reaction where a low-valent titanium iodide species is generated in situ from **Titanium(IV) iodide** for a pinacol coupling reaction.^{[5][9]}

Objective: To synthesize a 1,2-diol via the pinacol coupling of an aldehyde.

Materials:

- **Titanium(IV) iodide** (TiI_4)
- Copper powder (Cu)
- Aldehyde (e.g., benzaldehyde)
- Dichloromethane (CH_2Cl_2 , anhydrous)
- Pivalonitrile (t-BuCN, anhydrous)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Schlenk flask or oven-dried round-bottom flask with a septum
- Syringes and needles
- Magnetic stirrer and stir bar
- Inert atmosphere (argon or nitrogen)

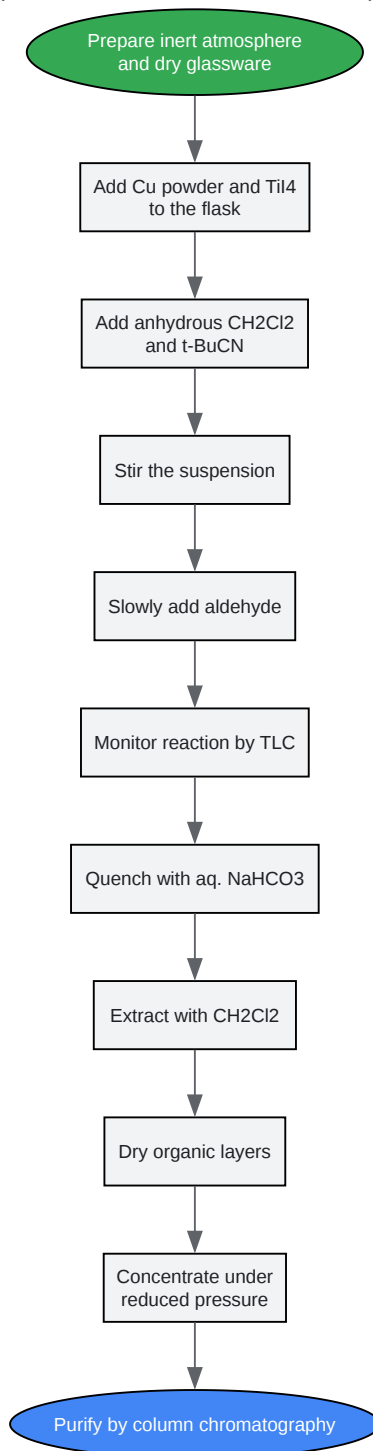
Procedure:

- Preparation of the Reaction Vessel:
 - Place a magnetic stir bar in a Schlenk flask and dry it in an oven at $>120\text{ }^\circ\text{C}$ for at least 4 hours.

- Allow the flask to cool to room temperature under a stream of inert gas.
- Addition of Reagents under Inert Atmosphere:
 - In a glovebox or under a positive pressure of inert gas, add copper powder (2.0 mmol) and **Titanium(IV) iodide** (1.0 mmol) to the Schlenk flask.
 - Add anhydrous dichloromethane (5 mL) and anhydrous pivalonitrile (1 mL) to the flask via syringe.
 - Stir the resulting suspension at room temperature.
- Addition of the Aldehyde:
 - Slowly add the aldehyde (e.g., benzaldehyde, 1.0 mmol) to the stirred suspension via syringe.
- Reaction Monitoring:
 - Stir the reaction mixture at room temperature.
 - Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up:
 - Once the reaction is complete, quench the reaction by slowly adding saturated aqueous NaHCO_3 solution (10 mL) at 0 °C.
 - Stir the mixture vigorously for 15 minutes.
 - Extract the aqueous layer with dichloromethane (3 x 10 mL).
 - Combine the organic layers and dry over anhydrous MgSO_4 .
 - Filter the solution and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification:

- Purify the crude product by column chromatography on silica gel.

Experimental Workflow for Pinacol Coupling



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Caption: A step-by-step workflow for a pinacol coupling reaction using TiI_4 .

Disposal Plan

All waste containing **Titanium(IV) iodide** must be treated as hazardous. The following is a general procedure for quenching residual TiI_4 and contaminated materials.

Materials:

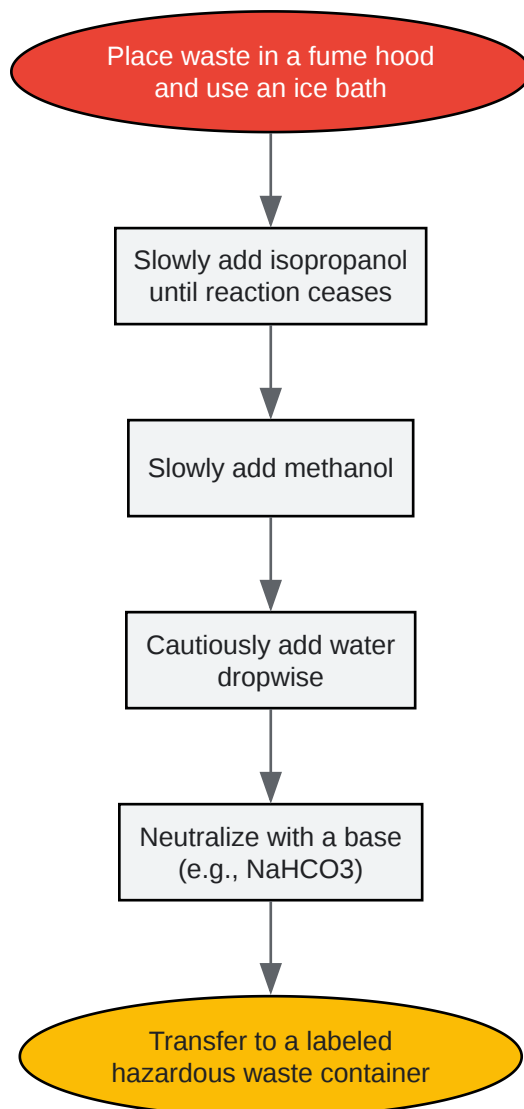
- Isopropanol
- Methanol
- Water
- Sodium bicarbonate or another suitable base for neutralization
- A large beaker or flask for quenching
- Ice bath

Procedure:

- Initial Quenching:
 - Conduct the procedure in a fume hood.
 - Place the item to be quenched (e.g., glassware with residual TiI_4) in a larger container or an ice bath to dissipate heat.
 - Slowly and cautiously add a less reactive alcohol, such as isopropanol, to the residual TiI_4 .
[4][10] The reaction will produce hydrogen iodide, so ensure adequate ventilation.
 - Continue adding isopropanol until the vigorous reaction ceases.
- Secondary Quenching:
 - Once the reaction with isopropanol has subsided, slowly add methanol.

- After the reaction with methanol is complete, very slowly add water dropwise. Be prepared for a potentially vigorous reaction.
- Neutralization:
 - After the addition of water no longer produces a reaction, neutralize the acidic solution by slowly adding a base such as sodium bicarbonate until the pH is neutral.
- Final Disposal:
 - The neutralized aqueous waste should be transferred to a properly labeled hazardous waste container for disposal according to your institution's guidelines.

Disposal Plan for Titanium(IV) Iodide Waste



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Caption: A sequential plan for the safe quenching and disposal of TiI₄ waste.

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